

Personal protective equipment for handling Zoldonrasib

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Compound of Interest

Compound Name: Zoldonrasib
CAS No.: 3034802-05-3
Cat. No.: B15607193

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Essential Safety and Handling Guide for Zoldonrasib

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Zoldonrasib** (RMC-9805), a potent, orally active KRAS G12D inhibitor.^{[1][2]} Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

Properties of Zoldonrasib

A summary of the key physical and chemical properties of **Zoldonrasib** is presented below.

Property	Value
Chemical Name	Zoldonrasib[1][3]
Synonyms	RMC-9805, KRAS G12D inhibitor 18[1][2]
CAS Number	2922732-54-3[1][3]
Molecular Formula	C ₆₃ H ₈₈ F ₃ N ₁₁ O ₇ [1][3]
Molecular Weight	1168.46 g/mol [3]
Purity	99.73%[1]
Storage Conditions	Short term (days to weeks) at 0-4°C; long term (months to years) at -20°C.[3]

Hazard Identification and Personal Protective Equipment (PPE)

Zoldonrasib is a potent compound and should be handled with care. While a specific safety data sheet (SDS) is not publicly available, hazard statements for a related compound suggest it may be harmful if swallowed and cause serious eye irritation.[4][5] Clinical studies in humans have reported adverse events including nausea, diarrhea, vomiting, and rash.[6] Therefore, appropriate personal protective equipment is mandatory.

Recommended Personal Protective Equipment:

- Eye Protection: Chemical safety goggles or a face shield must be worn.
- Hand Protection: Two pairs of chemotherapy-rated nitrile gloves are recommended, especially when handling stock solutions.[4][7]
- Body Protection: An impervious laboratory coat or gown resistant to chemical permeation is required.[4]
- Respiratory Protection: An N95 respirator or higher is recommended when handling the compound as a powder outside of a certified chemical fume hood or biological safety cabinet.[4]

Experimental Protocols: Safe Handling Procedures

Strict adherence to the following procedures is essential for the safe handling of **Zoldonrasib**.

1. Preparation and Workspace:

- All handling of **Zoldonrasib**, particularly weighing the solid form and preparing stock solutions, must be conducted in a certified chemical fume hood or a Class II Biosafety Cabinet.^[4]
- The work surface should be covered with absorbent, plastic-backed paper to contain any potential spills.^[4]

2. Weighing the Compound:

- Use a dedicated, calibrated analytical balance inside the containment unit.
- Handle the container with care to minimize the creation of dust.^[4]

3. Preparing Solutions:

- When dissolving the compound, slowly add the solvent to the solid to prevent splashing.^[4]
- If necessary, gentle heating and/or sonication can be used to aid dissolution.^[4]

4. Spills and Decontamination:

- In case of a spill, immediately decontaminate the area.
- Clear the area and wear appropriate PPE, including respiratory protection for large spills of powder.
- Use an appropriate absorbent material for liquid spills.
- Clean the area with soap and water.^[8]

First Aid Measures

In the event of accidental exposure, follow these immediate first aid measures:^[8]

- Skin Contact: Immediately wash the affected area with soap and copious amounts of water. Remove contaminated clothing.[8]
- Eye Contact: Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[8]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.[8]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[8]

Operational and Disposal Plans

The disposal of **Zoldonrasib** and any contaminated materials must be managed as hazardous waste in accordance with local, state, and federal regulations.[8]

Waste Segregation and Collection:

- Solid Waste: All solid waste, including contaminated gloves, pipette tips, and empty vials, must be collected in a designated, clearly labeled, and sealed container.[8]
- Liquid Waste: Liquid waste containing **Zoldonrasib** should be collected in a separate, sealed, and properly labeled hazardous waste container.[8]

Labeling and Storage:

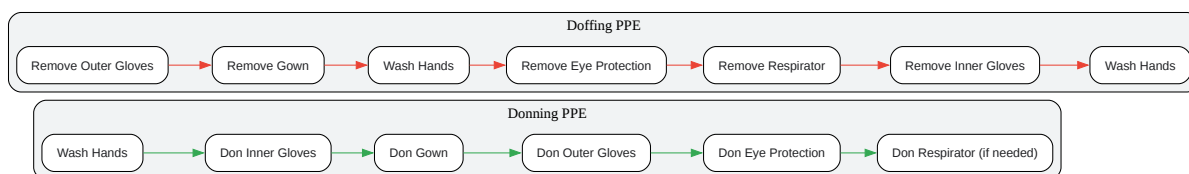
- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name, "**Zoldonrasib**".[8]
- Include the date the waste was first added to the container.[8]
- Store hazardous waste in a designated, secure area with secondary containment to prevent spills.[8]

Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of hazardous waste.

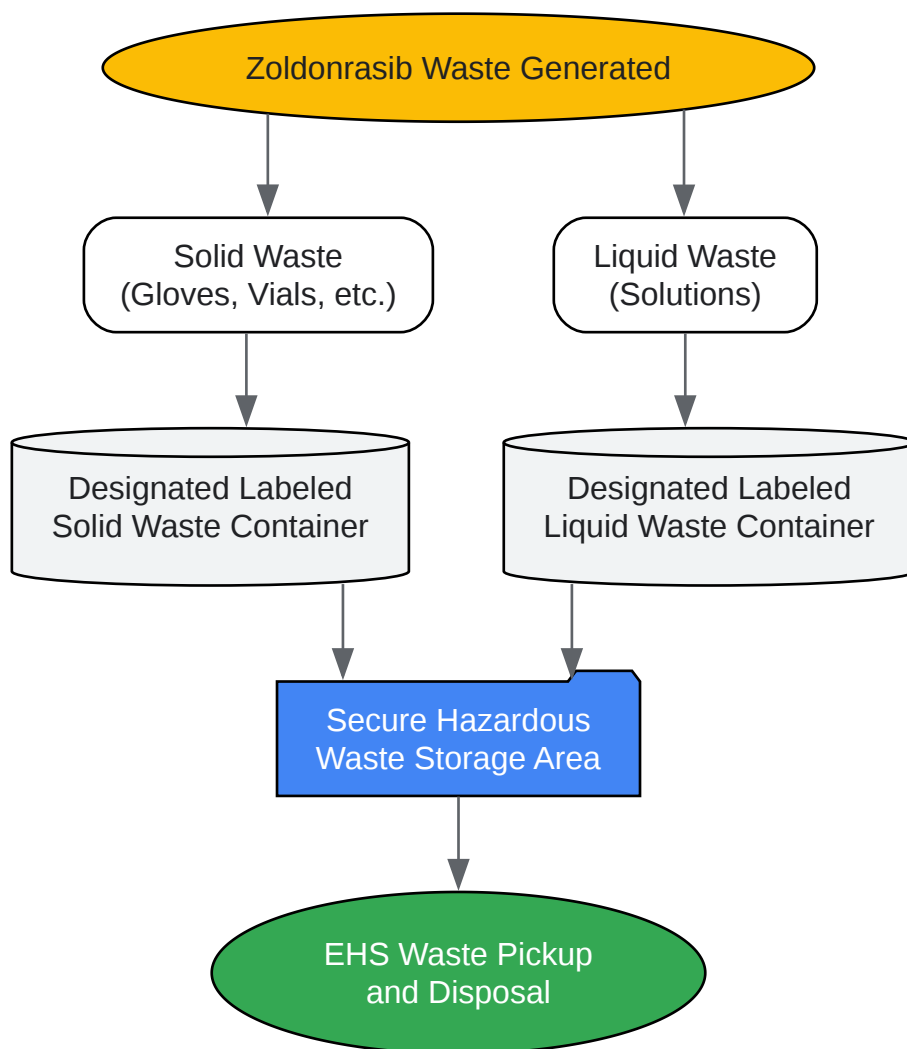
Visual Workflow Guides

The following diagrams illustrate the procedural workflows for donning and doffing personal protective equipment and the disposal of **Zoldonrasib** waste.



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Caption: Workflow for donning and doffing Personal Protective Equipment (PPE).



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